

preventing decomposition of 6-bromohex-2-yne

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Compound Focus: 6-bromohex-2-yne

CAS No.: 55402-12-5

Cat. No.: S2901283

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Technical Data Summary

The following table consolidates the key physical and handling data for **6-bromohex-2-yne** (CAS 55402-12-5) from chemical suppliers and databases [1] [2] [3].

Property	Specification
Molecular Formula	C ₆ H ₉ Br [2] [3]
Molecular Weight	161.04 g/mol [2] [3]
Purity	≥95% - ≥98% [1] [3]
Physical Form	Liquid [1] [2]
Storage Temperature	2-8°C / 4°C (Refrigerated) [1] [3]
Atmosphere	Sealed in dry conditions [3]
GHS Hazard Codes	H226, H315, H319, H335 (Flammable, Skin/Eye Irritant, May cause respiratory irritation) [3]

Frequently Asked Questions (FAQs)

- **Q1: What is the recommended storage condition for 6-bromohex-2-yne?**
 - **A:** The compound must be stored under **refrigeration between 2-8°C** and kept in a **sealed, dry container** [1] [3]. This controlled environment is critical to minimize thermal degradation and prevent hydrolysis of the reactive carbon-bromine bond.
- **Q2: Is 6-bromohex-2-yne stable at room temperature?**
 - **A:** While it is a liquid at room temperature, prolonged storage or exposure outside the recommended 2-8°C range is not advised [1] [2] [3]. For experimental use, it should be allowed to reach room temperature only for the duration required, then promptly returned to refrigeration to maintain its long-term stability.
- **Q3: What are the primary safety considerations when handling this compound?**
 - **A: 6-bromohex-2-yne** is classified as a **flammable liquid and an irritant** [3]. You should wear appropriate personal protective equipment (PPE) including gloves and safety glasses. All handling should be performed in a well-ventilated fume hood to avoid inhalation of vapors [3].

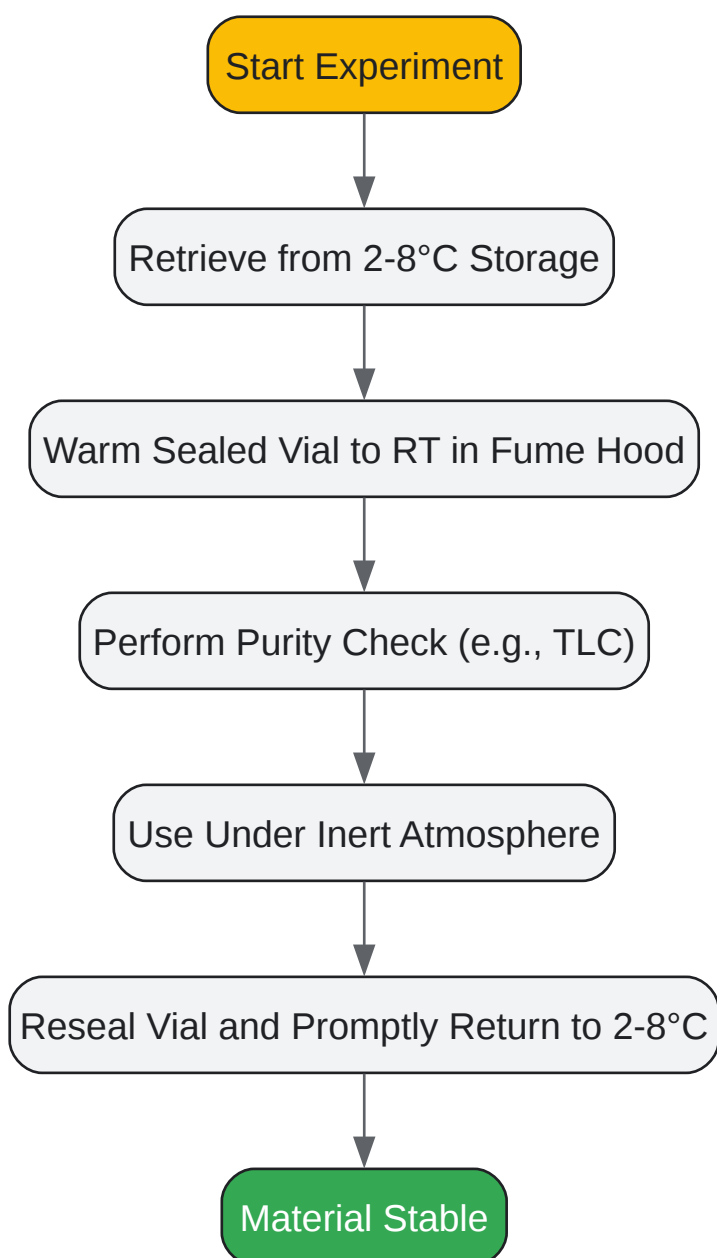
Troubleshooting Guide

Observed Issue	Potential Cause	Preventive Action
Discoloration of the liquid	Onset of decomposition, potentially due to oxidation or thermal stress.	Ensure strict adherence to storage temperature. Always use an inert atmosphere (e.g., nitrogen or argon) when withdrawing aliquots.
Formation of precipitate	Decomposition products may form solids.	Inspect the chemical before use. If a precipitate is present, the batch may be compromised and should not be used for critical reactions.
Unexpectedly low reaction yield	The starting material may have decomposed prior to use, reducing its effective concentration.	Verify the integrity of the material before beginning a synthesis. Check the purchase

Observed Issue	Potential Cause	Preventive Action
		date and rotate stock to use older materials first.

Experimental Workflow for Safe Handling

The diagram below outlines the key steps for safely handling **6-bromohex-2-yne** to prevent decomposition during an experiment.



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Key Information for Researchers

It's important to note that the provided information is primarily based on supplier storage specifications. A comprehensive stability profile, including detailed decomposition pathways, kinetic studies, and the effects of light or various atmospheric conditions, was not found in the current search.

For critical applications in drug development, I recommend:

- **Consulting the Certificate of Analysis (COA)** from your supplier for batch-specific data [1].
- **Conducting your own stability studies** using techniques like NMR or HPLC to establish a baseline for your specific storage and handling conditions.
- Reaching out directly to technical support from chemical suppliers for any unpublished data they may have on the compound's stability.

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References

1. 6-bromohex-2-yne | 55402-12-5 [sigmaaldrich.com]
2. Buy 6-bromohex-2-yne | 55402-12-5 [smolecule.com]
3. 55402-12-5 | 6-Bromohex-2-yne [chemscene.com]

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